

# comparative stability 3-Hydroxy Carvedilol-d5 vs parent carvedilol

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**Compound Focus: 3-Hydroxy Carvedilol-d5**

Cat. No.: S12908132

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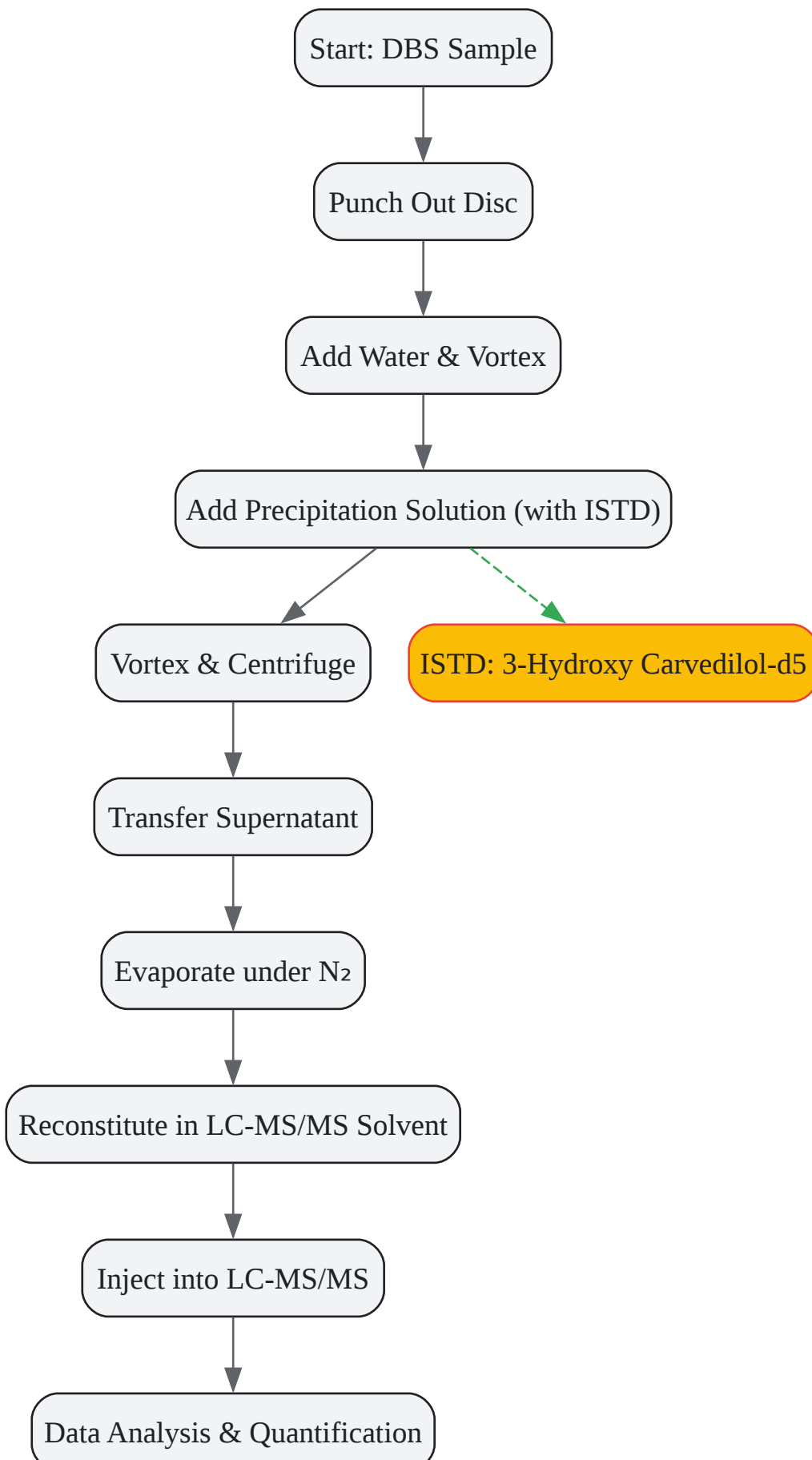
## Chemical Profiles and Roles

The table below summarizes the fundamental differences between the two compounds based on the search results.

Feature	Carvedilol (Parent Drug)	3-Hydroxy Carvedilol-d5 (Metabolite & Isotope)
Chemical Role	Active pharmaceutical ingredient (API) [1]	Deuterium-labeled metabolite of Carvedilol [2]
Primary Application	Treatment for heart failure and hypertension [1]	Internal standard for quantitative bioanalysis (LC-MS/MS) [2] [3]
Molecular Formula	$C_{24}H_{26}N_2O_4$ [1]	$C_{24}H_{21}D_5N_2O_5$ [2]
Molecular Weight	406.5 g/mol [1]	427.50 g/mol [2]
Key Characteristic	Racemic mixture (S- and R-enantiomers) [4]	Isotopically labeled tracer [2]

## Analytical Method for Quantification

One primary application of **3-Hydroxy Carvedilol-d5** is as an internal standard in mass spectrometry-based assays to ensure accurate measurement of drug and metabolite levels [2] [3]. The methodology below is adapted from a published LC-MS/MS protocol for simultaneous quantification of carvedilol and other heart failure medications [3].



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## Insights on Stability and Properties

While direct stability data is unavailable, the search results provide related insights:

- **Metabolic Pathway:** 3-Hydroxy Carvedilol is an active metabolite of carvedilol [2]. The parent drug's stability can be influenced by its chiral nature, as the S- and R- enantiomers can interact differently with biological systems and exhibit distinct metabolic fates [4].
- **Analytical Stability:** In the context of bioanalysis, the stability of **3-Hydroxy Carvedilol-d5** in Dried Blood Spot (DBS) samples is crucial. One study confirmed that the analyte remained stable in DBS throughout the sample processing and analysis [3].

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## References

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2. 3-Hydroxy carvedilol-d5 | Stable Isotope [medchemexpress.com]
3. Validation of a quantitative multiplex LC-MS/MS assay ... [pmc.ncbi.nlm.nih.gov]
4. Metabolomic Profiling of Cellular Responses to Carvedilol ... [journals.plos.org]

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